Application Note: High-Purity Synthesis and SPPS Integration of Fmoc-His(Bzl)-OH

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Compound of Interest	
Compound Name:	*Benzylhistidine*
CAS No.:	*17451-61-5*
Cat. No.:	*B556278*

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Executive Summary & Scientific Rationale

In modern SPPS, Histidine is a "problematic" residue due to the nucleophilicity of its imidazole ring, which leads to racemization and acyl transfer side reactions. While Fmoc-His(Trt)-OH is the standard for Fmoc chemistry (acid-labile side chain), Fmoc-His(Bzl)-OH remains critical for specific "hybrid" strategies.[1]

Why use Fmoc-His(Bzl)-OH? The Benzyl (

-Bzl) protection is stable to TFA.[1] This orthogonality allows for:

- Fragment Condensation: Synthesis of protected peptide fragments where the side chains must remain intact after cleavage from a hyper-acid-labile resin (e.g., 2-Chlorotrityl resin).[1]
- Post-Synthetic Modification: Retention of the imidazole protection during harsh downstream processing.[1]
- Catalytic Hydrogenation: Clean removal of the group via H

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/Pd, useful in liquid-phase synthesis or specialized SPPS.[1]

Isomer Specificity: The synthesis targets the

-benzyl (tele) isomer.[1] While

-protection (pros) is superior for suppressing racemization, the

-benzyl derivative is thermodynamically favored and the standard commercial form.[1] Racemization control is achieved via optimized coupling protocols rather than regiospecific protection alone.[1]

Chemical Synthesis Protocol

The synthesis is a two-stage process: (1) Regioselective benzylation of the imidazole ring, followed by (2)

-Fmoc protection.[1]

Phase 1: Synthesis of -Benzyl-L-Histidine

Methodology adapted from the classic du Vigneaud procedure, optimized for purity.[1]

Reagents:

- L-Histidine (Free Base)[1]
- Sodium metal (Na)[1]
- Liquid Ammonia (NH

) - Requires anhydrous handling[1]
- Benzyl Chloride (BnCl)[1]

Protocol:

- Solvation: In a 3-neck round-bottom flask equipped with a dry ice condenser, condense approx. 500 mL of anhydrous NH

  at -78°C.

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- Salt Formation: Add L-Histidine (15.5 g, 100 mmol) to the liquid ammonia. Add Sodium metal (small pieces) until a persistent blue color remains (indicating solvated electrons), then discharge the color with a small amount of ammonium chloride.[1] This forms the sodium salt of the imidazole.
- Benzylation: Dropwise add Benzyl Chloride (12.6 g, 100 mmol) over 30 minutes. The solution should remain colorless or pale yellow.[1]
- Evaporation: Allow the NH

  to evaporate overnight under a stream of nitrogen.
- Workup: Dissolve the residue in water. Adjust pH to 8-9. Unreacted benzyl chloride is extracted with ether (discard organic layer).[1]
- Crystallization: Adjust the aqueous phase pH to the isoelectric point (pH ~7.4–7.6) using dilute HCl.[1]

  -Benzyl-L-Histidine will precipitate.[1]
- Purification: Recrystallize from hot water/ethanol.
  - Yield Expectation: ~70-80%[1]
  - Validation: Check MP (248-252°C dec).[1]

Phase 2: Fmoc Protection (Schotten-Baumann)

Methodology using Fmoc-OSu to minimize dipeptide formation.[1]

Reagents:

- -Benzyl-L-Histidine (from Phase 1)[1]
- Fmoc-OSu (N-(9-Fluorenylmethoxycarbonyloxy)succinimide)[1]
- Na

  CO

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(10% aqueous solution)[1]

- 1,4-Dioxane or Acetone

Protocol:

- Dissolution: Suspend

  -Benzyl-L-Histidine (24.5 g, 100 mmol) in 150 mL water containing Na

  CO

  (21.2 g, 200 mmol). Add 100 mL dioxane to aid solubility.[1] Cool to 0°C.[1][2]

- Acylation: Add Fmoc-OSu (33.7 g, 100 mmol) dissolved in 100 mL dioxane dropwise over 1 hour.

- Reaction: Stir at 0°C for 2 hours, then allow to warm to room temperature (RT) overnight. Monitor by TLC (CHCl

  :MeOH:AcOH 85:10:5).[1]

- Workup: Evaporate dioxane under reduced pressure. Dilute the remaining aqueous solution with water (500 mL) and extract with Ethyl Acetate (2x) to remove unreacted Fmoc-OSu and byproducts.[1]

- Precipitation: Acidify the aqueous phase carefully to pH 2.0 using 1N HCl while stirring vigorously. The product, Fmoc-His(Bzl)-OH, will precipitate as a white solid.[1]

- Drying: Filter and dry in a vacuum desiccator over P

  O

  .

Quality Control & Physical Properties[2][4]

To ensure the material is suitable for high-value peptide assembly, the following specifications must be met.

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Property	Specification	Method
Appearance	White to off-white powder	Visual
Purity	98.0%	HPLC (C18, Acetonitrile/Water gradient)
Molecular Weight	467.52 g/mol	Mass Spectrometry (ESI+)
Melting Point	150 – 155 °C	Capillary method
Optical Rotation		c=1 in Chloroform
Solubility	Soluble in DMF, DMSO	0.5 M concentration check

SPPS Integration & Deprotection

This is the most critical section for the end-user.[1] Fmoc-His(Bzl)-OH behaves differently than Fmoc-His(Trt)-OH.

Coupling Protocol

Due to the steric bulk of the benzyl group and the risk of racemization, "low-power" activation is preferred over high-temperature methods.

- Activator: DIC (Diisopropylcarbodiimide) / Oxyma Pure OR HATU / DIPEA.[1]
- Stoichiometry: 3-4 equivalents relative to resin loading.[1]
- Time: 60 minutes at Room Temperature. Avoid microwave heating >50°C to prevent racemization.

The Deprotection Decision (Critical)

The Benzyl group is NOT removed by the standard TFA cleavage cocktail (95% TFA / 2.5% TIS / 2.5% H

O).[1]

- Scenario A: Peptide Acid/Amide with His(Bzl) intact:

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- Cleave resin with TFA.[1][3] The His(Bzl) remains protected.[1]

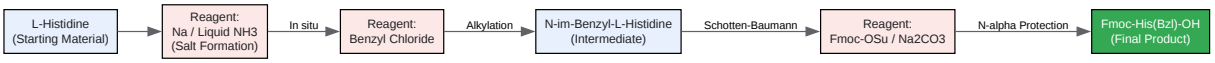
- Scenario B: Full Deprotection (Free Histidine):
  - Method 1 (HF Cleavage): Anhydrous Hydrogen Fluoride (HF) with p-cresol scavenger at 0°C for 60 mins.[1] (Requires special apparatus).
  - Method 2 (TFMSA): Trifluoromethanesulfonic acid / TFA / Thioanisole cocktail.[1]
  - Method 3 (Hydrogenolysis): If the peptide contains no Cys/Met (sulfur poisons catalyst), dissolve cleaved peptide in MeOH/AcOH and use H

    (gas) with Pd/C catalyst.[1]

Visual Workflows

Diagram 1: Synthesis Pathway

This flowchart illustrates the chemical transformation from L-Histidine to the Fmoc-protected derivative.[1]



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Caption: Step-wise chemical synthesis of Fmoc-His(Bzl)-OH ensuring regioselective protection.

Diagram 2: SPPS Decision Tree

A logic guide for researchers deciding between His(Trt) and His(Bzl).[1]

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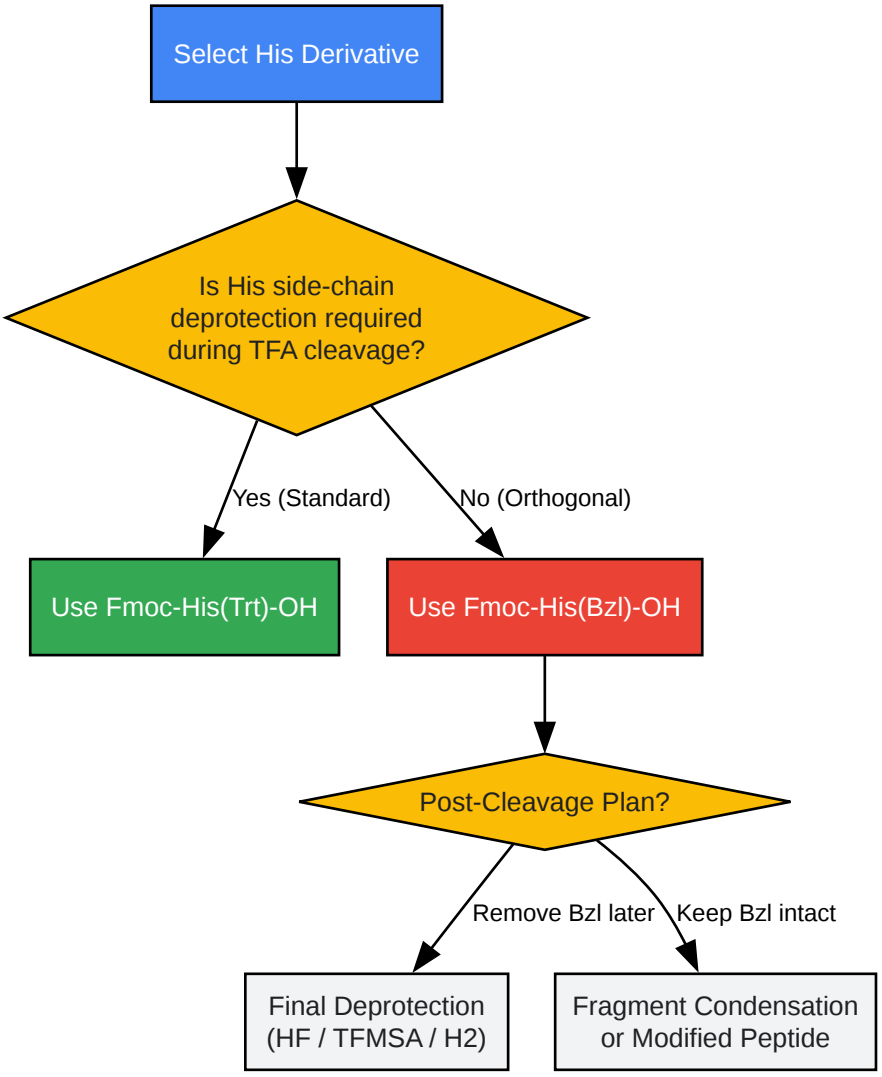

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Caption: Decision logic for selecting the appropriate Histidine derivative based on cleavage requirements.

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